

An In-depth Technical Guide to 3-Phenylbenzylamine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 3-Phenylbenzylamine

Cat. No.: B152775

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Abstract

This technical guide provides a comprehensive overview of **3-Phenylbenzylamine**, a biphenylmethanamine derivative with applications in pharmaceutical and chemical synthesis. Due to a notable absence of dedicated historical and detailed experimental literature on this specific isomer, this document compiles available physicochemical data and presents plausible synthetic routes based on established chemical principles for benzylamines. This guide offers detailed, representative experimental protocols for the synthesis of **3-Phenylbenzylamine** via the reduction of 3-phenylbenzonitrile and the reductive amination of 3-phenylbenzaldehyde. Furthermore, it discusses the potential applications of this compound in drug discovery and materials science, serving as a foundational resource for researchers in the field.

Introduction

3-Phenylbenzylamine, also known as 3-(aminomethyl)biphenyl or 3-biphenylmethanamine, is an organic compound featuring a benzylamine core with a phenyl substituent at the meta position. Its structural motif is of interest in medicinal chemistry and materials science, where the biphenyl scaffold can impart unique pharmacological or material properties. The amine functionality serves as a key synthetic handle for further molecular elaboration.

Despite its commercial availability as a research chemical, a detailed account of the discovery and developmental history of **3-Phenylbenzylamine** is not readily available in the public domain. It is primarily utilized as a building block in the synthesis of more complex molecules, particularly in the development of pharmaceuticals targeting neurological disorders and as an intermediate for specialty chemicals and polymers.^[1]

Physicochemical Properties

The known physicochemical properties of **3-Phenylbenzylamine** are summarized in the table below. It is important to note that comprehensive analytical data for this compound is not consistently provided by commercial suppliers.

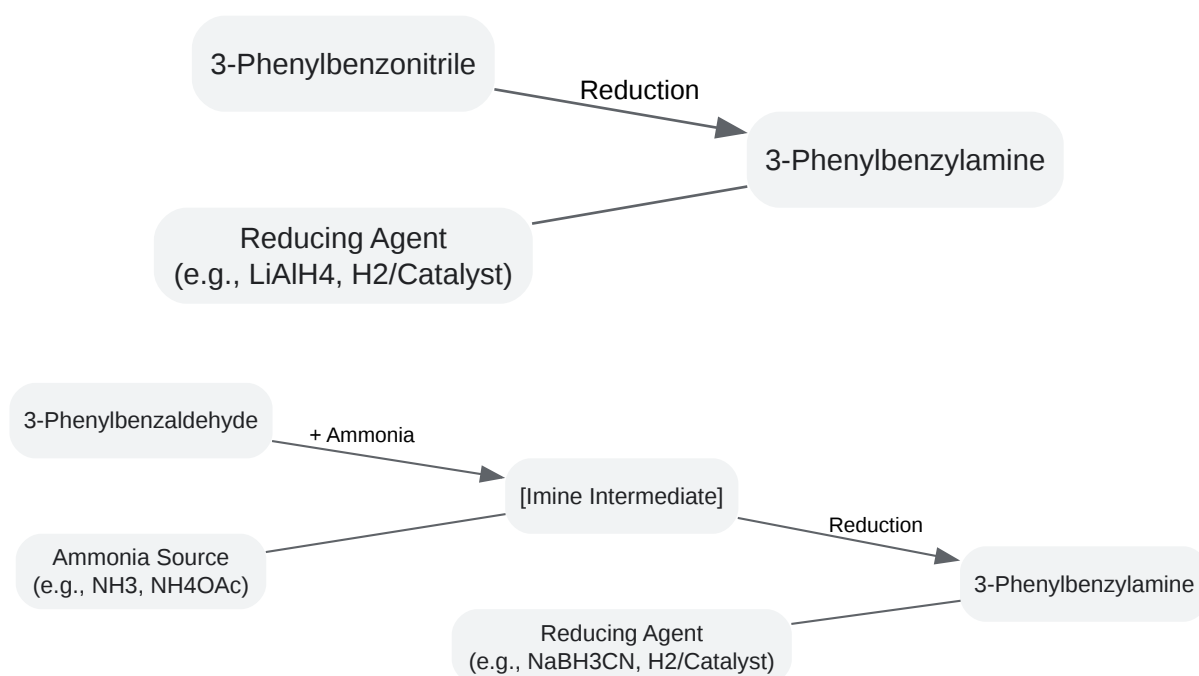
Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₃ N	
Molecular Weight	183.25 g/mol	
Appearance	Solid	
Melting Point	28 °C	[2]
Boiling Point	128 °C	[2]
Density (Predicted)	1.048±0.06 g/cm ³	[2]
Storage Temperature	2–8 °C (under inert gas)	[2]

Synthesis of 3-Phenylbenzylamine

While specific literature detailing the synthesis of **3-Phenylbenzylamine** is scarce, two primary and reliable synthetic routes for benzylamines can be proposed: the reduction of the corresponding nitrile and the reductive amination of the corresponding aldehyde.

Route 1: Reduction of 3-Phenylbenzonitrile

This approach involves the chemical reduction of the nitrile group of 3-phenylbenzonitrile to the primary amine. This is a common and effective method for the synthesis of benzylamines.



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